

Essential Safety and Operational Guide for 14:0 PE-DTPA (Gd)

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Compound of Interest

Compound Name: 14:0 PE-DTPA (Gd)

Cat. No.: B15548932

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This document provides immediate safety, handling, and disposal protocols for 1,2-dimyristoyl-sn-glycero-3-phosphoethanolamine-N-diethylenetriaminepentaacetic acid (gadolinium salt), hereafter referred to as **14:0 PE-DTPA (Gd)**. Adherence to these guidelines is crucial for ensuring laboratory safety and proper environmental stewardship.

Personal Protective Equipment (PPE)

When handling **14:0 PE-DTPA (Gd)**, it is imperative to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.

Protection Type	Specific Recommendations	Rationale
Eye/Face Protection	Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166(EU). ^[1]	Protects eyes from potential splashes or aerosolized powder.
Skin Protection	Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching the glove's outer surface) to avoid skin contact. Wash and dry hands after handling. Choose body protection in relation to its type, to the concentration and amount of dangerous substances, and to the specific work-place. ^[1]	Prevents direct skin contact with the chemical.
Respiratory Protection	Respiratory protection is not required under normal handling conditions. ^[1] If nuisance levels of dust are present, a type N95 (US) or type P1 (EN 143) dust mask may be used. ^[1]	Minimizes inhalation of the powder, particularly if it becomes airborne.

Operational Handling and Storage

Proper handling and storage are essential to maintain the integrity of **14:0 PE-DTPA (Gd)** and to prevent accidental exposure or contamination.

Procedure	Guideline
Handling	Avoid dust formation. Avoid breathing vapors, mist, or gas.[1]
Storage	Store at -20°C.[2] Keep container tightly closed in a dry and well-ventilated place.

Disposal Plan

The disposal of **14:0 PE-DTPA (Gd)** and associated waste must be managed as hazardous waste. Consult with your institution's Environmental Health and Safety (EHS) department for specific local and state regulations.

Step-by-Step Disposal Procedure:

- Segregation: Do not mix **14:0 PE-DTPA (Gd)** waste with other laboratory waste streams. It should be kept separate from general laboratory trash.
- Containerization: Place all solid waste (e.g., contaminated gloves, wipes, and the chemical itself) into a dedicated, sealable, and clearly labeled hazardous waste container. The label should read: "Hazardous Waste: Gadolinium Compound (**14:0 PE-DTPA (Gd)**)".
- Storage of Waste: Store the sealed waste container in a designated and secure hazardous waste accumulation area. This area should be cool, dry, and well-ventilated.
- EHS Coordination: Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste. Follow all institutional procedures for waste manifest and pickup scheduling.

Chemical and Physical Properties

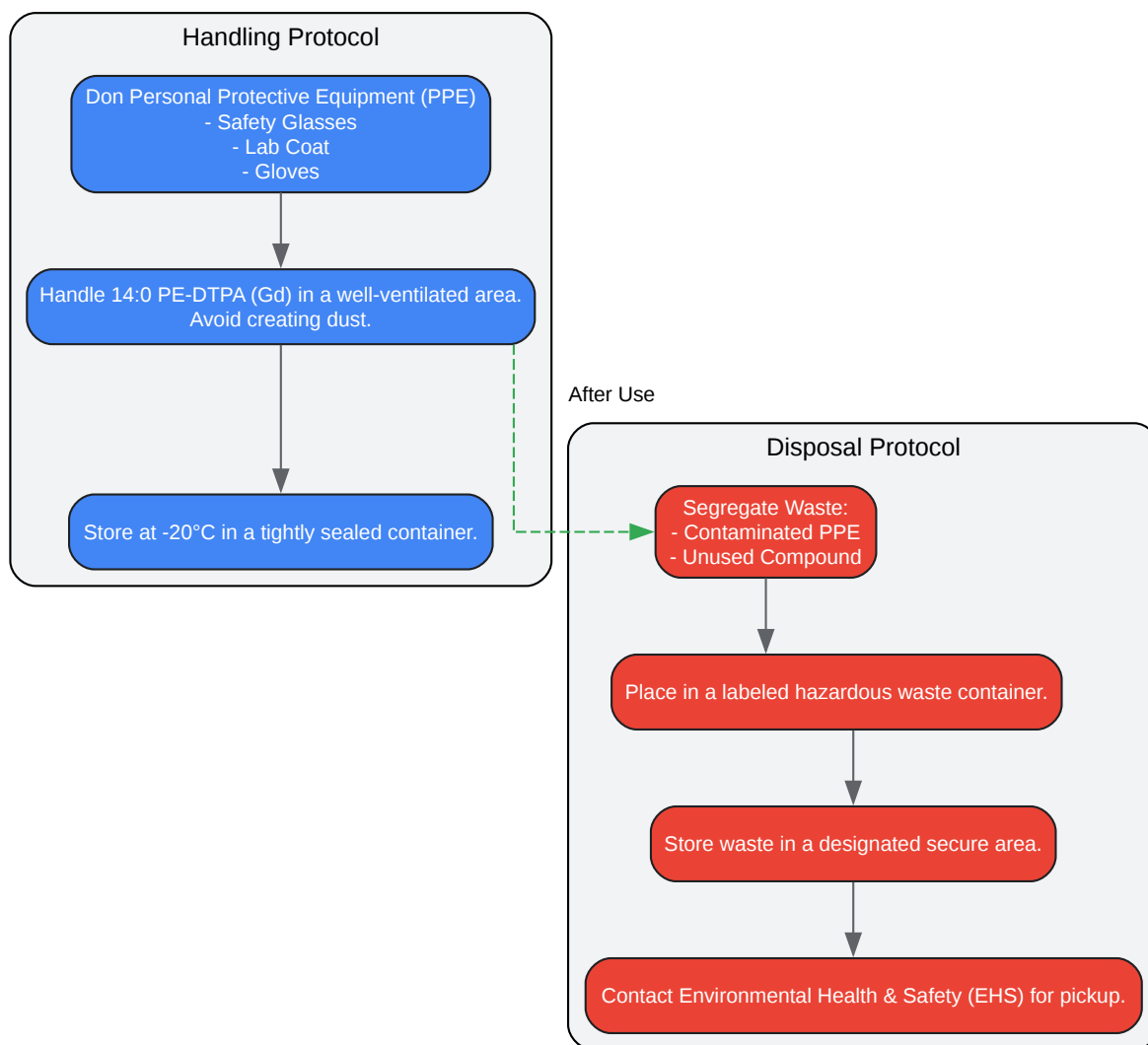
A summary of the known properties of **14:0 PE-DTPA (Gd)** is provided below.

Property	Value
Synonyms	1,2-dimyristoyl-sn-glycero-3-phosphoethanolamine-N-diethylenetriaminepentaacetic acid (gadolinium salt), DMPE-DTPA (Gd)
Molecular Formula	C47H90GdN6O17P
Appearance	Powder[3]
Storage Temperature	-20°C[2]

Visual Workflow for Handling and Disposal

The following diagram illustrates the standard operating procedure for the safe handling and disposal of **14:0 PE-DTPA (Gd)**.

Workflow for Safe Handling and Disposal of 14:0 PE-DTPA (Gd)



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Caption: Standard operating procedure for handling and disposal of **14:0 PE-DTPA (Gd)**.

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References

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